

Section 1: Core Chemical and Physical Profile

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Compound of Interest

Compound Name: 3,4-Dimethoxybenzaldehyde-d6

Cat. No.: B12395036

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Understanding the fundamental properties of a compound is the bedrock of its safe and effective use. 3,4-Dimethoxybenzaldehyde is a crystalline solid with a characteristic sweet, woody, vanilla-like aroma. Its deuterated form, **3,4-Dimethoxybenzaldehyde-d6**, is visually and physically similar.

Table 1: Physicochemical Properties of 3,4-Dimethoxybenzaldehyde

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O ₃ (Non-deuterated)	[4][5]
Molecular Weight	166.17 g/mol (Non-deuterated)	[4][5]
Appearance	Off-white to peach-colored solid/crystals	[4][6]
Melting Point	40 - 45 °C (104 - 113 °F)	[4][6]
Boiling Point	281 °C (538 °F) at 760 mmHg	[4]
Flash Point	> 112 °C (> 233.6 °F)	[4]
Solubility	Slightly soluble in hot water; freely soluble in alcohol and diethyl ether.	
Stability	Stable under normal conditions. Sensitive to air and light.	[4][7]

Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), 3,4-Dimethoxybenzaldehyde is classified as hazardous.[8][9] This classification necessitates specific handling precautions to mitigate risks. The primary hazards are associated with ingestion, skin contact, and eye exposure.

- Signal Word:Warning[8][10]

Table 2: GHS Hazard and Precautionary Statements

Code	Statement	Classification	Source(s)
H302	Harmful if swallowed.	Acute toxicity (Oral), Category 4	[10][11][12][13]
H315	Causes skin irritation.	Skin Corrosion/Irritation, Category 2	[8][12]
H317	May cause an allergic skin reaction.	Skin Sensitisation, Category 1B	[10][11][13]
H319	Causes serious eye irritation.	Serious Eye Damage/Irritation, Category 2	[8][9]
H335	May cause respiratory irritation.	Specific target organ toxicity (single exposure), Category 3	[8][9]
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	Prevention	[10][11]
P264	Wash skin thoroughly after handling.	Prevention	[10][12]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	Prevention	[11][12]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	Response	[12]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	Response	[12]

P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	Response	[4]
P501	Dispose of contents/container to an approved waste disposal plant.	Disposal	[7][12]

Section 3: Protocols for Safe Handling, Storage, and Use

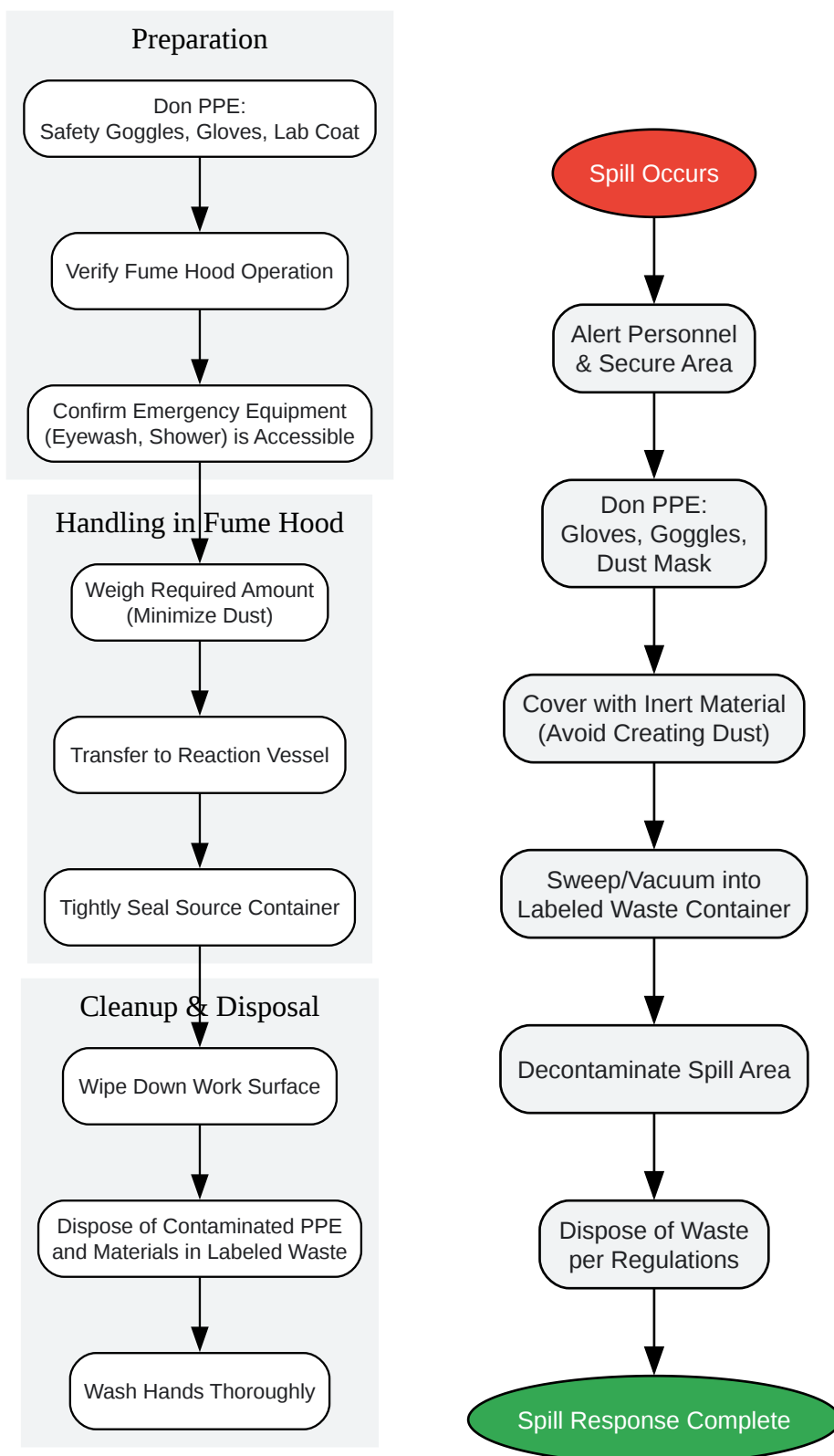
The stability and integrity of **3,4-Dimethoxybenzaldehyde-d6** are contingent upon proper handling and storage. The compound is sensitive to light and air, where autoxidation can occur, potentially leading to the formation of the corresponding carboxylic acid.[3][4][14]

Laboratory Handling Protocol

This protocol is designed to minimize exposure and prevent contamination or degradation of the material.

- Preparation: Before handling, ensure an eyewash station and safety shower are accessible. [7] Don all required Personal Protective Equipment (PPE): chemical safety goggles, nitrile gloves, and a lab coat.[4]
- Engineering Controls: All weighing and handling of the solid compound must be performed in a certified chemical fume hood to keep airborne concentrations low.[12]
- Dispensing: Minimize dust generation during transfer.[12] Use appropriate tools (e.g., a clean spatula). If the compound is particularly sensitive or being used for a high-purity application, consider handling it under an inert atmosphere (e.g., nitrogen or argon).[3]

- Sealing: Immediately after dispensing, securely close the container lid.[\[3\]](#) For long-term storage, wrapping the cap with paraffin film can provide an additional barrier against air and moisture.
- Cleanup: Clean any residual dust from the work area using a damp wipe. Dispose of all contaminated materials (gloves, wipes) in a designated, approved waste container.[\[4\]](#)[\[12\]](#)
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after completing the work.[\[4\]](#)[\[12\]](#)



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